

# In-depth Technical Guide: Physicochemical Properties of 2,2'-Azobis(2-methylbutyronitrile)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,2'-Azobis(2-methylbutyronitrile)

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This guide provides the fundamental physicochemical properties of **2,2'-Azobis(2-methylbutyronitrile)**, a compound commonly used as a radical initiator in polymer synthesis and other chemical reactions. The information is presented in a clear, structured format for easy reference.

## Core Physicochemical Data

The essential molecular data for **2,2'-Azobis(2-methylbutyronitrile)** is summarized below. This information is foundational for any experimental design, stoichiometric calculations, or analytical characterization involving this compound.

Property	Value
Molecular Formula	C <sub>10</sub> H <sub>16</sub> N <sub>4</sub> <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Molecular Weight	192.26 g/mol <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>

## Methodology for Determination of Properties

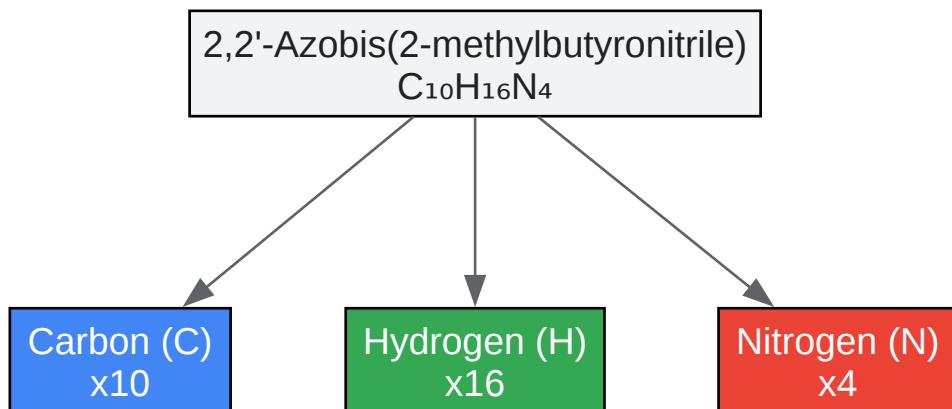
The molecular formula and weight of a chemical compound like **2,2'-Azobis(2-methylbutyronitrile)** are determined through standard, well-established analytical techniques.

- Molecular Formula ( $C_{10}H_{16}N_4$ ): This is typically determined using a combination of elemental analysis, which provides the empirical formula by measuring the mass percentages of each element (carbon, hydrogen, nitrogen), and mass spectrometry, which determines the molecular mass of the compound. The molecular formula represents the actual number of atoms of each element in a single molecule.
- Molecular Weight (192.26 g/mol): This value is calculated based on the molecular formula and the standard atomic weights of its constituent elements. High-resolution mass spectrometry is the primary experimental technique used to confirm the molecular weight with high precision.

Given that these are fundamental properties derived from standard and universally accepted chemical principles and analytical methods, specific experimental protocols are not detailed here. The values presented are consistently reported across chemical databases and supplier specifications.

## Visualizations

The following diagram illustrates the elemental composition of the **2,2'-Azobis(2-methylbutyronitrile)** molecule as represented by its molecular formula.



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Caption: Elemental composition of **2,2'-Azobis(2-methylbutyronitrile)**.

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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)